

Unveiling Taxumairol R: A Technical Guide to its Discovery and Natural Sources

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Compound of Interest

Compound Name: Taxumairol R

Cat. No.: B15589954

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A comprehensive technical guide detailing the discovery, natural sources, and physicochemical properties of **Taxumairol R**, a complex taxane diterpenoid, is now available for researchers, scientists, and drug development professionals. This document provides an in-depth look at the isolation and structural elucidation of this intricate natural product, presenting key data in a structured format to facilitate further research and development.

Discovery and Natural Provenance

Taxumairol R was first isolated in 2000 by a team of researchers led by Ya-Ching Shen. This novel taxane was discovered in the roots of the Taiwanese yew, *Taxus mairei* (Lemée & H. Lév.) S.Y. Hu, a plant species that has proven to be a rich source of diverse taxoids. The discovery of **Taxumairol R** added to the growing family of complex diterpenoids isolated from the genus *Taxus*, which are of significant interest to the pharmaceutical industry due to the potent anticancer activity of related compounds like Paclitaxel (Taxol®).

Physicochemical Characteristics

Taxumairol R is characterized by the molecular formula $C_{37}H_{44}O_{15}$ and a molecular weight of 728.2680. Its intricate structure, featuring a multi-ring taxane core, has been elucidated primarily through advanced nuclear magnetic resonance (NMR) spectroscopic techniques.

Property	Value
Molecular Formula	C ₃₇ H ₄₄ O ₁₅
Molecular Weight	728.2680
Natural Source	Roots of <i>Taxus mairei</i>

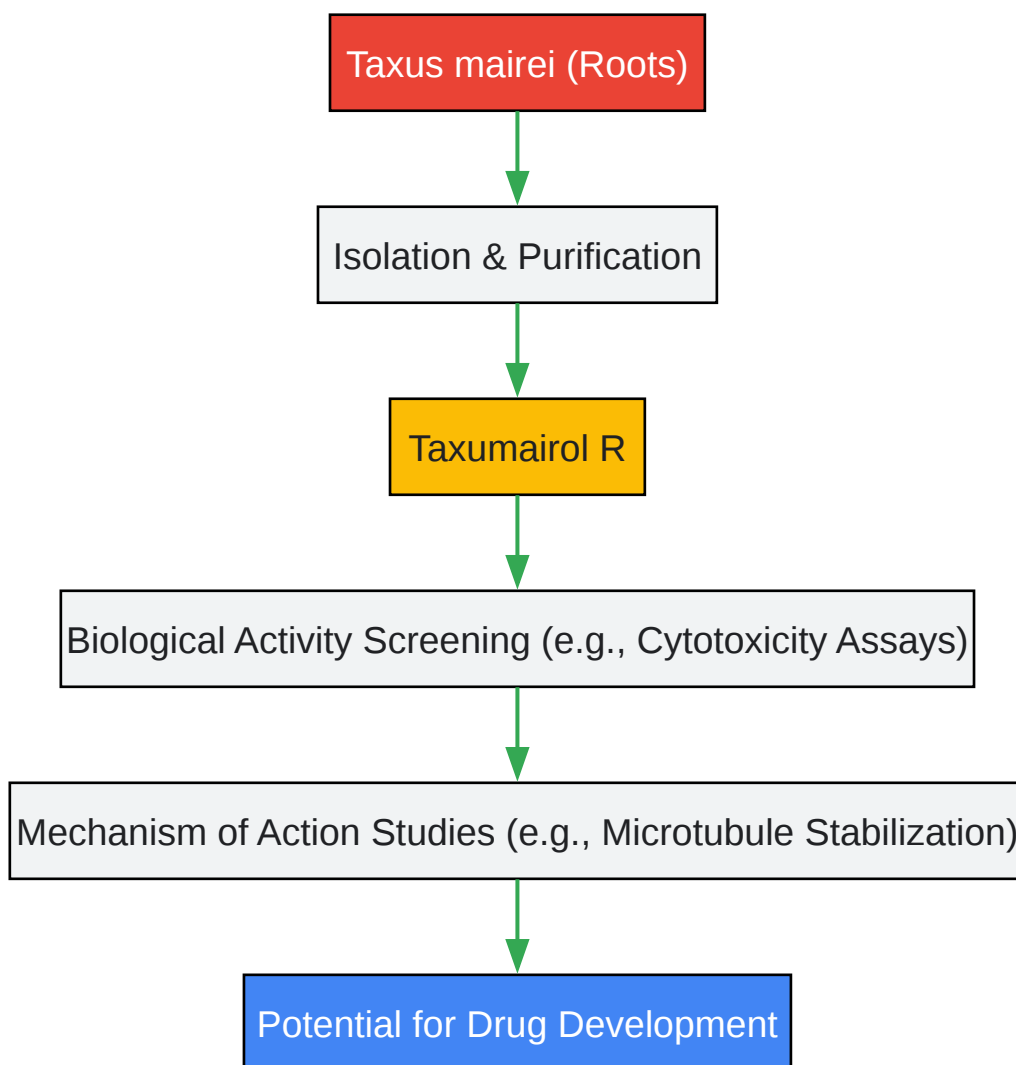
Experimental Protocols

The isolation and structural determination of **Taxumairol R** involved a meticulous multi-step process. The general workflow for the isolation of taxoids from *Taxus mairei* roots, as described in related literature from the discovering research group, provides a foundational understanding of the experimental approach.

General Isolation and Purification Workflow

The following diagram illustrates a representative workflow for the isolation of taxane diterpenoids from the roots of *Taxus mairei*.

Dried and Powdered Roots of *Taxus mairei* → Extraction with EtOH → Partitioning between EtOAc and H₂O → Silica Gel Column Chromatography → Fraction Collection → Repeated Column Chromatography (Silica Gel, Sephadex LH-20) → Preparative HPLC → Taxumairol R



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